

# Safety and handling precautions for 3,5-Dioxocyclohexanecarboxylic acid.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dioxocyclohexanecarboxylic acid

Cat. No.: B1356027

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## An In-depth Technical Guide to the Safety and Handling of 3,5-Dioxocyclohexanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3,5-Dioxocyclohexanecarboxylic acid** (CAS No: 42858-60-6), a versatile compound utilized as a building block in the synthesis of pharmaceuticals and specialty chemicals.<sup>[1]</sup> Adherence to proper safety protocols is critical when working with this substance to mitigate potential hazards. This document outlines the material's properties, hazards, handling procedures, and emergency responses.

## Chemical and Physical Properties

**3,5-Dioxocyclohexanecarboxylic acid** is a solid, white to off-white compound.<sup>[2]</sup> It is characterized by the presence of both carboxylic acid and diketone functional groups, making it a valuable intermediate in organic synthesis.<sup>[1]</sup> Its solubility is limited in water but observable in organic solvents like methanol and DMSO.<sup>[2][3]</sup>

| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 42858-60-6  | [2]    |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> O <sub>4</sub>              | [4]    |
| Molecular Weight  | 156.138 g/mol   | [4]    |
| Physical State    | Solid   | [2][5] |
| Appearance        | White to Off-White Solid                                  | [2]    |
| Melting Point     | 178.5 - 180 °C  | [2]    |
| Boiling Point     | 401.5 ± 45.0 °C (Predicted)                               | [2]    |
| Density           | 1.397 ± 0.06 g/cm <sup>3</sup> (Predicted)                | [2]    |
| pKa               | 4.07 ± 0.20 (Predicted)                                   | [2]    |
| Solubility        | Insoluble in water; Slightly soluble in DMSO and Methanol | [2][3] |

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,5-Dioxocyclohexanecarboxylic acid** is classified as a hazardous substance. The primary hazards are associated with irritation and acute toxicity if swallowed.[6]

| Hazard Class                  | GHS Category | Hazard Statement                       | Pictogram | Signal Word |
|-------------------------------|--------------|--|-----------|-------------|
| Acute Toxicity, Oral          | Category 4   | H302: Harmful if swallowed             | GHS07     | Warning     |
| Skin Corrosion/Irritation     | Category 2   | H315: Causes skin irritation           | GHS07     | Warning     |
| Serious Eye Damage/Irritation | Category 2A  | H319: Causes serious eye irritation    | GHS07     | Warning     |
| STOT, Single Exposure         | Category 3   | H335: May cause respiratory irritation | GHS07     | Warning     |

Source:[6][7]

## Safe Handling and Storage Protocols

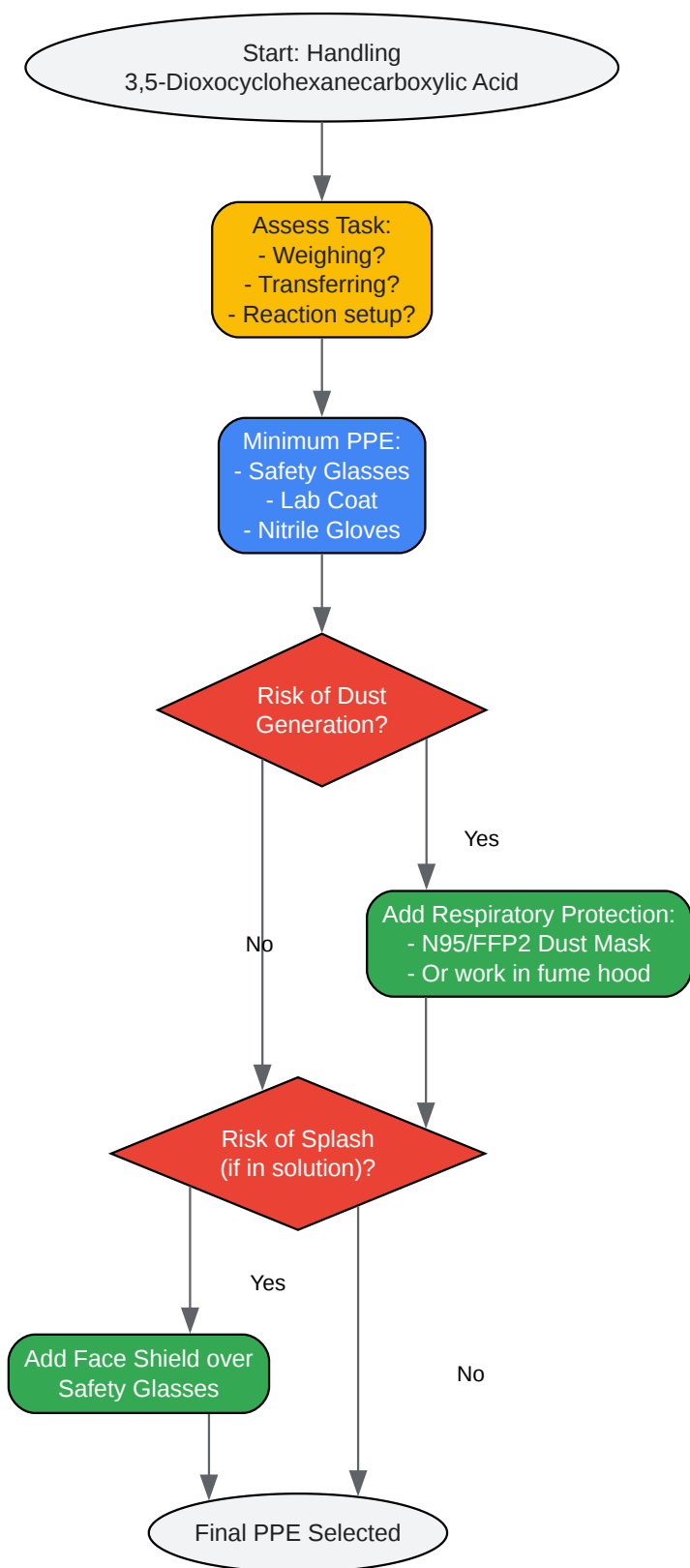
Proper handling and storage are essential to ensure laboratory safety and maintain the integrity of the compound.

## Engineering Controls

Work should be conducted in a well-ventilated area.[8] Use of a local exhaust ventilation system or a chemical fume hood is recommended to minimize exposure to dust and aerosols, especially when handling larger quantities or when dust generation is likely.[8] Safety showers and eyewash stations must be readily accessible.

## Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following diagram outlines a general workflow for PPE selection when handling chemical solids like **3,5-Dioxocyclohexanecarboxylic acid**.



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Caption: PPE selection workflow for handling chemical solids.

## Hygiene Measures

Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)[\[8\]](#)

- Wash hands thoroughly after handling the substance and before breaks.
- Do not eat, drink, or smoke in the work area.
- Remove and wash contaminated clothing before reuse.

## Storage Conditions

Store in a cool, dark, and dry place. The recommended storage temperature is between 2-8°C. [\[2\]](#) Keep containers tightly closed and store away from incompatible materials, such as strong oxidizing agents.

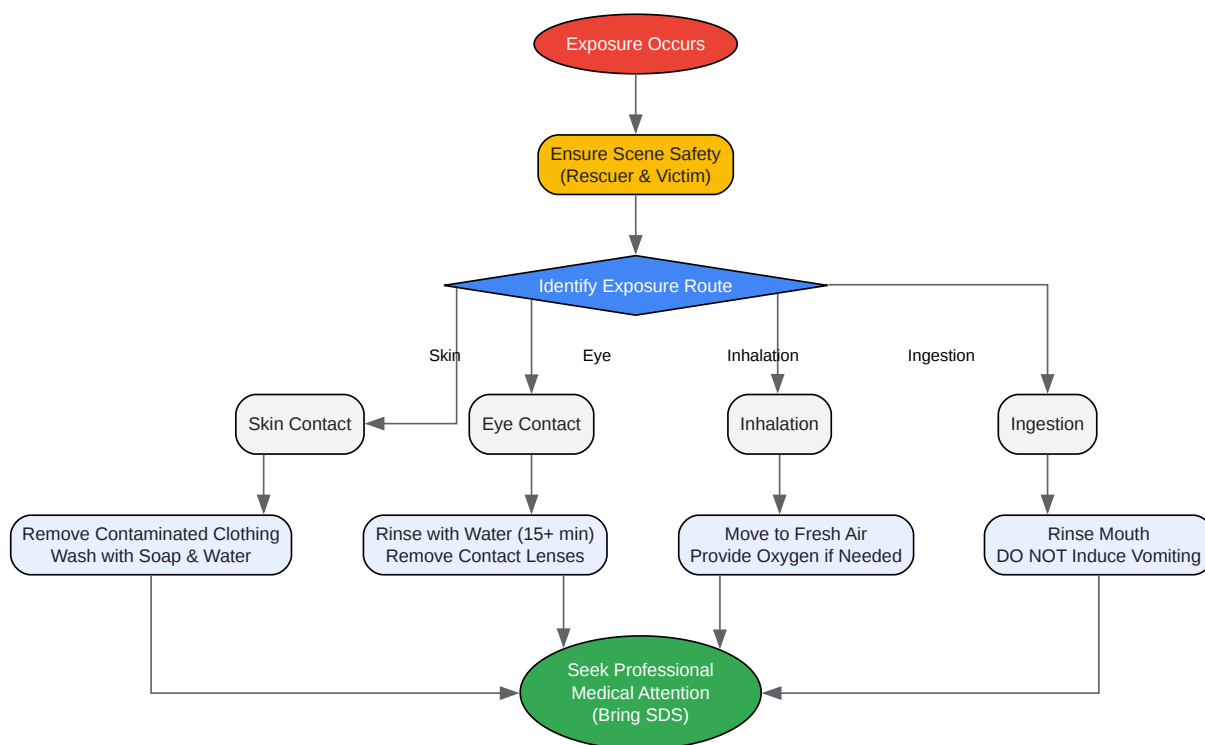
## Emergency Procedures

### First-Aid Measures

Immediate and appropriate first aid is crucial in case of exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.

| Exposure Route | First-Aid Protocol   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. <a href="#">[6]</a>  |
| Skin Contact   | Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice. <a href="#">[6]</a>   |
| Eye Contact    | Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist or a POISON CENTER. <a href="#">[8]</a> |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. <a href="#">[6]</a>   |

The following flowchart details the general first-aid response sequence.



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Caption: General first-aid response for chemical exposure.

## Fire-Fighting Measures

The compound is combustible.

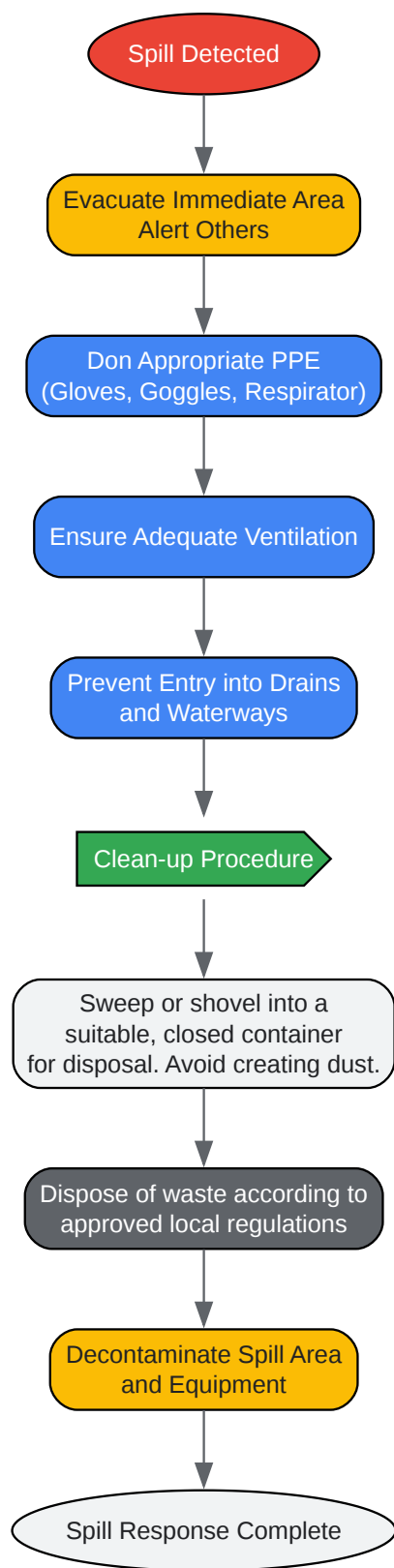
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Unsuitable Extinguishing Media: Avoid using a direct water jet.[8]

- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

In the event of a spill, follow a structured response to ensure safety and proper cleanup.





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Caption: Workflow for responding to a chemical spill.

## Toxicological and Ecological Information

### Toxicological Effects

- Acute Toxicity: Harmful if swallowed.[6]
- Skin Irritation: Causes skin irritation.[7]
- Eye Irritation: Causes serious eye irritation, with the potential for severe damage.[8]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[6][7]
- Sensitization: No data available to indicate skin or respiratory sensitization.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data available.

### Ecological Information

Avoid release into the environment.[8] Some related dicarboxylic acids are classified as harmful to aquatic life.[8] Do not let the product enter drains or surface water.[6][8]

### Disposal Considerations

Disposal of **3,5-Dioxocyclohexanecarboxylic acid** and its containers must be conducted in accordance with all local, regional, and national regulations. The substance should be disposed of at an approved waste disposal plant. Do not dispose of it with household waste or allow it to reach sewage systems.

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- To cite this document: BenchChem. [Safety and handling precautions for 3,5-Dioxocyclohexanecarboxylic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356027#safety-and-handling-precautions-for-3-5-dioxocyclohexanecarboxylic-acid]

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